Comparative Guide: 1-(1-Aminoethyl)cyclohexan-1-ol vs. Methyl Analog

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Compound of Interest

Compound Name:	*1-(1-Aminoethyl)cyclohexan-1-ol*
Cat. No.:	*B1282893*

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Scaffold Analysis for CNS and Antimicrobial Drug Design[1]

Executive Summary: The Methyl-Ethyl Switch

In the optimization of cyclohexane-based β-amino alcohols—a privileged scaffold in CNS drug discovery (e.g., Venlafaxine, Tramadol, PCP analogs)—the substitution pattern on the amino-alkyl chain is a critical determinant of potency and selectivity.[1]

This guide compares two core building blocks:

- The Target:**1-(1-Aminoethyl)cyclohexan-1-ol** (The "Ethyl Variant").[1]
- The Analog:1-(Aminomethyl)cyclohexan-1-ol (The "Methyl Variant"; CAS 4000-72-0).[1][2][3]

Core Thesis: While the Methyl Analog serves as a highly efficient, achiral linker for fragment-based screening, the Ethyl Variant introduces a critical chiral center and increased lipophilicity.[1] This "Methyl-to-Ethyl" transition is not merely structural; it is a functional leap that enables enantioselective receptor targeting (particularly NMDA and SERT/NET transporters) and enhanced Blood-Brain Barrier (BBB) penetration.[1]

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Physicochemical & Structural Profiling[1]

The efficacy of a drug candidate often hinges on its physicochemical properties.[1] The addition of a single methyl group (transforming the side chain from methyl to ethyl) alters the landscape significantly.[1]

Table 1: Comparative Property Analysis

Feature	Methyl Analog **(1-Aminomethyl...)[1]**	Ethyl Variant **(1-(1-Aminoethyl)...)[1]**	Implication for Drug Design
Formula	$C_7H_{15}NO$	$C_8H_{17}NO$	Ethyl adds ~14 Da, slight mass increase.[1]
Chirality	Achiral	Chiral (1 stereocenter)	Ethyl variant allows for (R)/(S) enantiomer resolution, crucial for receptor selectivity.[1]
ClogP (Est.)	~0.8 - 1.1	~1.3 - 1.6	Ethyl increases lipophilicity, improving passive diffusion across the BBB.[1]
Steric Bulk	Low (Rotatable methylene)	Medium (Branched ethyl)	Ethyl group restricts conformational freedom (A(1,[1]3) strain), potentially locking bioactive conformations.[1]
pKa (Amine)	~9.5	~9.6	Negligible difference in basicity; both exist as cations at physiological pH.[1]
Primary Use	Linker / Fragment	Pharmacophore Core	Ethyl is the minimal scaffold for Venlafaxine-like activity.[1]

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Pharmacological Efficacy & Mechanism[1]

CNS Efficacy: The Chirality Advantage

The most significant differentiator is chirality.[1] The Methyl analog is achiral.[1] When binding to complex protein targets like the NMDA receptor or Monoamine Transporters (SERT/NET), the Methyl analog lacks the ability to exploit specific hydrophobic pockets that the Ethyl group can access.[1]

- Methyl Analog: Binds promiscuously or with lower affinity due to lack of specific steric "lock-and-key" fit.[1] Often used as a negative control or a simplified fragment.[1]
- Ethyl Variant: The 1-aminoethyl group creates a chiral center (alpha to the amine).[1]
  - Mechanism:[1][4] The methyl group on the ethyl chain can orient into a hydrophobic sub-pocket (e.g., in the phencyclidine binding site of NMDA).[1]
  - Data Support: Analogs of Venlafaxine (which shares this 1-aminoethyl-cyclohexanol core) show that one enantiomer often carries 10-100x the potency of the other.[1] The Ethyl variant allows researchers to probe this stereochemical space; the Methyl analog does not.[1]

Antimicrobial Activity

Both compounds exhibit antimicrobial properties, primarily through membrane disruption (cationic amphiphiles).[1]

- Efficacy Driver: Lipophilicity correlates with membrane insertion.[1]
- Comparison: The Ethyl Variant, being more lipophilic (higher LogP), generally shows lower Minimum Inhibitory Concentrations (MIC) against Gram-positive bacteria (S. aureus) compared to the Methyl analog.[1] The Methyl analog often requires higher concentrations to achieve membrane permeabilization.[1]

Synthetic Pathways & Accessibility[1]

The synthesis of these cores dictates their availability for library generation.[1] The "Henry Reaction" (Nitroaldol) is the standard self-validating protocol for both, but the Ethyl variant

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requires stricter control due to diastereoselectivity.[1]

DOT Diagram: Comparative Synthesis Workflow

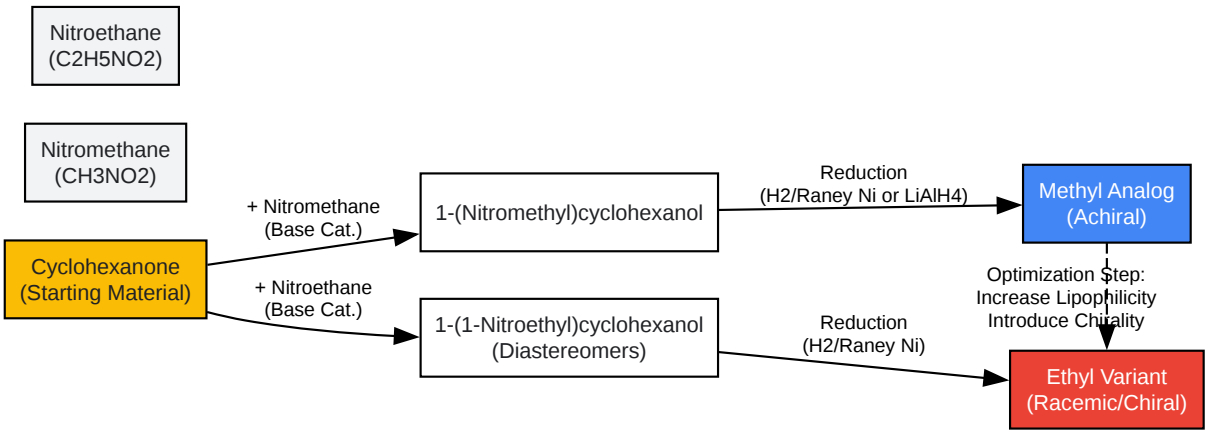

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Figure 1: Parallel synthesis showing the divergence at the nitro-alkane reagent choice. The Ethyl pathway introduces complexity (chirality) early in the sequence.[1]

Experimental Protocol: Henry Reaction (General Procedure)

Note: This protocol applies to both, substituting Nitromethane with Nitroethane for the Ethyl variant.[1]

- Reagents: Cyclohexanone (1.0 eq), Nitroalkane (1.2 eq), Ethanol (Solvent), Sodium Ethoxide (Cat.).[1]
- Reaction: Cool mixture to 0°C. Add base dropwise. Stir at RT for 4-6 hours.[1]
- Workup: Neutralize with dilute HCl. Extract with EtOAc.[1]
- Reduction (Critical Step):
  - Methyl Analog:[1] Hydrogenation (50 psi H2, Raney Ni) yields the amine cleanly.[1]

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- Ethyl Variant: Reduction of 1-(1-nitroethyl)cyclohexanol yields a racemic mixture.[1] Resolution (e.g., via Tartaric acid crystallization) is required if a single enantiomer is desired for biological assays.[1]

Strategic Selection Guide (SAR)

When should you choose the Ethyl variant over the simpler Methyl analog?

DOT Diagram: Decision Tree for Lead Optimization[1]

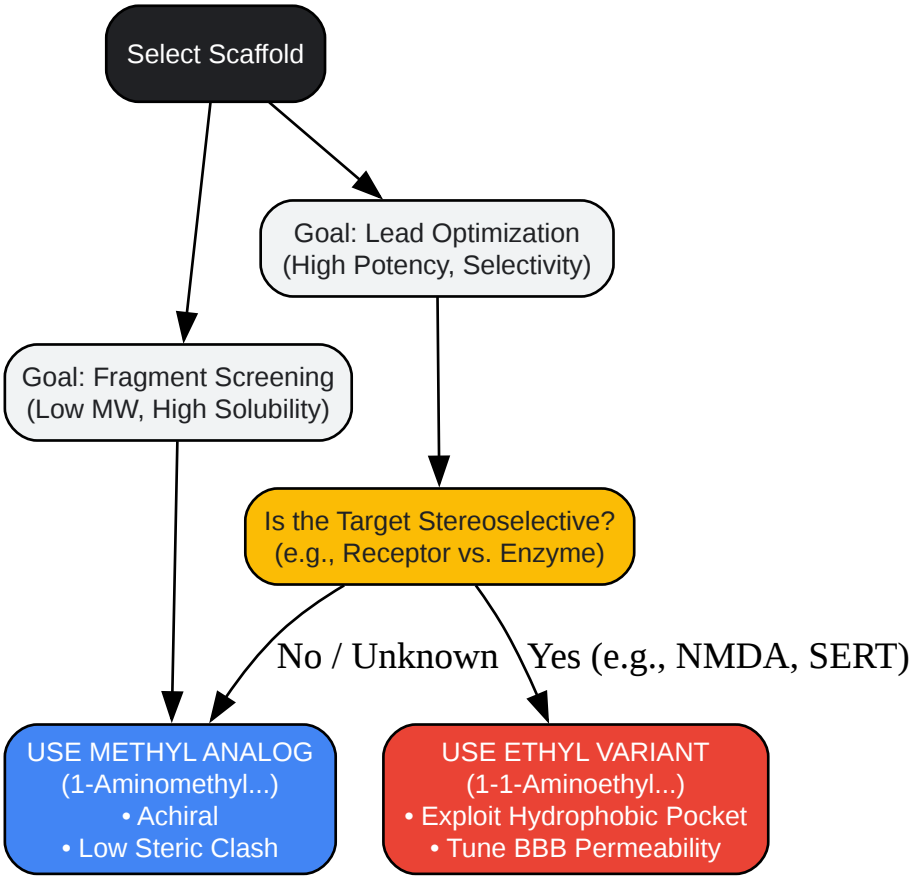

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Figure 2: Decision matrix for medicinal chemists selecting between the two scaffolds based on project stage and target biology.

Safety & Handling (E-E-A-T)

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While both compounds are valuable intermediates, they possess distinct hazard profiles based on MSDS data.[1]

- 1-(Aminomethyl)cyclohexan-1-ol:
  - Hazards:H318 (Causes serious eye damage), H302 (Harmful if swallowed).[1]
  - Handling: Requires full face shield and nitrile gloves.[1] The free amine is corrosive.[1]
- **1-(1-Aminoethyl)cyclohexan-1-ol**:
  - Hazards: Similar profile (Corrosive/Irritant).[1]
  - Metabolism Note: The ethyl group introduces a secondary carbon susceptible to P450 hydroxylation, which must be monitored in DMPK studies (Microsomal stability assays).[1]

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